

Application Notes and Protocols for Adhesamine diTFA in Serum-Free Media

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Compound of Interest

Compound Name: Adhesamine diTFA

Cat. No.: B15576738

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Introduction

Adhesamine diTFA is a synthetic small molecule known to promote cell adhesion, proliferation, and differentiation.[1][2] It functions by binding to heparan sulfate on the cell surface, which in turn activates intracellular signaling cascades, primarily the Focal Adhesion Kinase (FAK) and Mitogen-Activated Protein Kinase (MAPK) pathways.[1][2] These pathways are critical for regulating cell migration, growth, and survival.[1][2]

The use of serum-free media in cell culture is increasingly favored to enhance reproducibility and simplify downstream processing by eliminating the variability and undefined components of animal serum.[3][4][5] However, transitioning cells to serum-free conditions can be challenging, often leading to decreased cell viability, proliferation, and adhesion.[6][7] These application notes provide a comprehensive guide to utilizing **Adhesamine diTFA** to overcome these challenges and enhance cell performance in serum-free environments.

Data Presentation

The following tables present illustrative quantitative data on the effects of **Adhesamine diTFA** on neuronal cell lines cultured in serum-free media. This data is representative of expected outcomes based on the known biological activities of **Adhesamine diTFA**.

Table 1: Effect of **Adhesamine diTFA** on Neuronal Cell Adhesion in Serum-Free Medium

Treatment Group	Concentration (μM)	Adherent Cells (% of Control)
Control (Serum-Free Medium)	0	100 ± 5.2
Adhesamine diTFA	1	135 ± 6.8
Adhesamine diTFA	5	172 ± 8.1
Adhesamine diTFA	10	198 ± 9.5
Positive Control (Poly-L-Lysine)	N/A	185 ± 7.9

Table 2: Effect of **Adhesamine diTFA** on Neuronal Cell Proliferation in Serum-Free Medium (72 hours)

Treatment Group	Concentration (μM)	Cell Viability (Absorbance at 570 nm)
Control (Serum-Free Medium)	0	0.45 ± 0.04
Adhesamine diTFA	1	0.58 ± 0.05
Adhesamine diTFA	5	0.72 ± 0.06
Adhesamine diTFA	10	0.85 ± 0.07
Control (10% FBS Medium)	N/A	1.20 ± 0.11

Table 3: Effect of **Adhesamine diTFA** on Neuronal Differentiation in Serum-Free Medium

Treatment Group	Concentration (μM)	% of MAP2 Positive Cells	Average Neurite Length (μm)
Control (Serum-Free Medium)	0	15 ± 2.1	35 ± 4.2
Adhesamine diTFA	1	28 ± 3.5	58 ± 5.1
Adhesamine diTFA	5	45 ± 4.2	82 ± 6.8
Adhesamine diTFA	10	62 ± 5.8	115 ± 8.3

Signaling Pathway

Adhesamine diTFA initiates a signaling cascade that promotes cell adhesion and growth. The diagram below illustrates the key steps in this pathway.



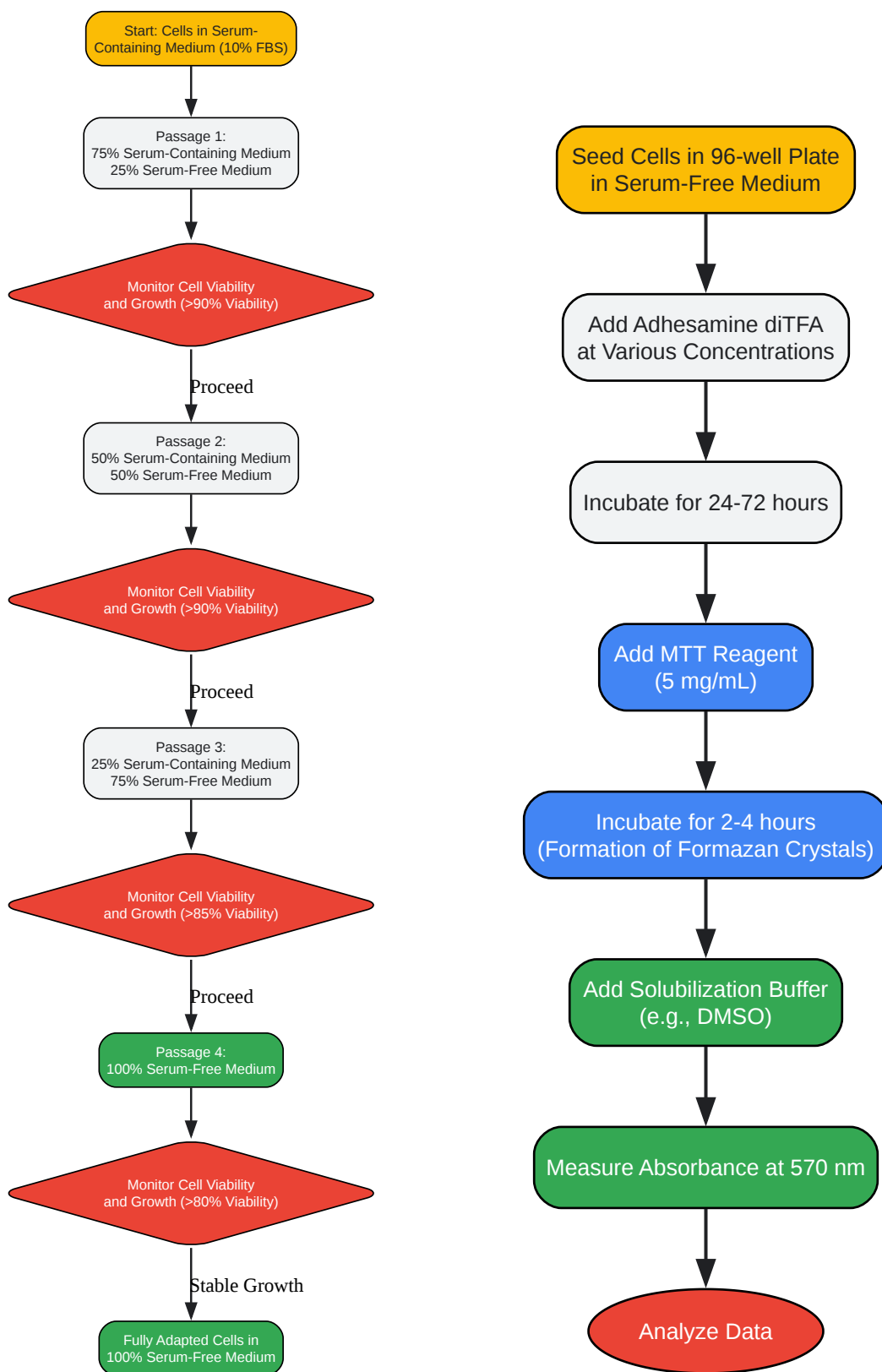
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Adhesamine diTFA Signaling Pathway.

Experimental Protocols

Protocol 1: Adaptation of Neuronal Cells to Serum-Free Media

This protocol describes a sequential adaptation method to gradually transition adherent neuronal cells (e.g., SH-SY5Y) from a serum-containing to a serum-free medium.[3][8]



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